

Navigating the Landscape of Fluorinated Benzylamines: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	5-Fluoro-2-(trifluoromethoxy)benzylamine
CAS No.:	1092460-98-4
Cat. No.:	B3211678

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A Senior Application Scientist's In-depth Guide to the Commercial Availability, Synthesis, and Application of **5-Fluoro-2-(trifluoromethoxy)benzylamine** and its Key Isomers in Drug Discovery

In the landscape of modern medicinal chemistry, the strategic incorporation of fluorine into molecular scaffolds is a cornerstone of rational drug design. The unique properties of fluorine and fluorinated motifs, such as the trifluoromethoxy group, can profoundly influence a compound's metabolic stability, lipophilicity, and binding affinity. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive technical overview of **5-Fluoro-2-(trifluoromethoxy)benzylamine** and its commercially available structural isomers, which are often of primary interest in synthetic and medicinal chemistry.

A thorough investigation of the commercial landscape reveals that while the specific isomer **5-Fluoro-2-(trifluoromethoxy)benzylamine** is not widely listed by major chemical suppliers,

several structurally related and commercially available isomers are of significant interest in research and development. This guide will focus on these key isomers, providing a comparative analysis of their properties, synthesis, and potential applications.

The Isomeric Landscape: Commercially Available Fluorinated Benzylamines

The substitution pattern of fluorine and trifluoromethyl or trifluoromethoxy groups on the benzylamine scaffold gives rise to a number of isomers, each with distinct physicochemical properties. The most prominent and readily available of these are:

- 2-Fluoro-5-(trifluoromethyl)benzylamine (CAS: 199296-61-2)
- 5-Fluoro-2-(trifluoromethyl)benzylamine (CAS: 231291-14-8)
- 2-Fluoro-5-(trifluoromethoxy)benzylamine (CAS: 886498-13-1)[1][2]

This guide will delve into the technical details of these key isomers, providing a comparative framework for their application in research and drug discovery.

Physicochemical Properties: A Comparative Analysis

The subtle changes in the placement of the fluorine and trifluoromethyl/trifluoromethoxy groups can lead to significant differences in the physicochemical properties of these isomers. These differences can, in turn, impact their pharmacokinetic and pharmacodynamic profiles.

Property	2-Fluoro-5-(trifluoromethyl)benzylamine	5-Fluoro-2-(trifluoromethyl)benzylamine	2-Fluoro-5-(trifluoromethoxy)benzylamine
CAS Number	199296-61-2[3][4][5][6][7]	231291-14-8[8]	886498-13-1[1][2]
Molecular Formula	C ₈ H ₇ F ₄ N[3][4]	C ₈ H ₇ F ₄ N[8]	C ₈ H ₇ F ₄ NO[1][2]
Molecular Weight	193.14 g/mol [3][4]	193.14 g/mol [8]	209.14 g/mol [2]
Physical State	Liquid[4]	Liquid	Liquid
Boiling Point	Not widely reported	175.9°C at 760 mmHg[8]	Not widely reported
Density	1.34 g/cm ³ [4]	1.312 g/cm ³ [8]	Not widely reported
Refractive Index	1.45[4]	1.451[8]	Not widely reported

Commercial Availability

These key fluorinated benzylamine isomers are available from a range of commercial suppliers, catering to both research and bulk quantity requirements.

Table of Commercial Suppliers:

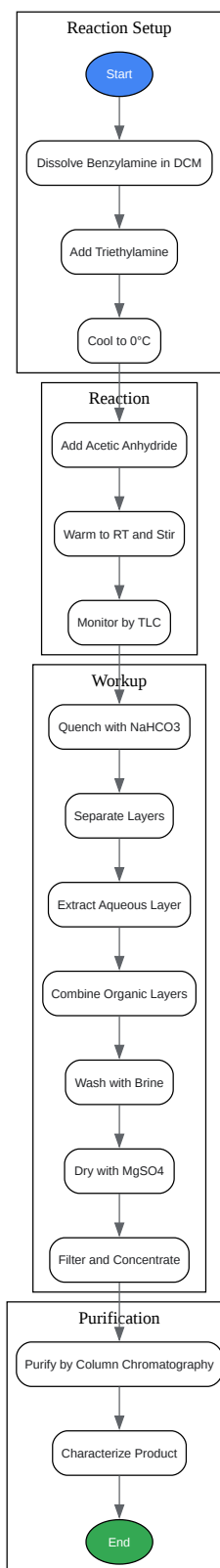
Supplier	2-Fluoro-5-(trifluoromethyl)benzylamine	5-Fluoro-2-(trifluoromethyl)benzylamine	2-Fluoro-5-(trifluoromethoxy)benzylamine
Sigma-Aldrich	✓[6][9]	✓	✓
TCI Chemicals	✓[5]	✓	✓
Amitychem	✓[8]		
Axios Research	✓[3]	✓[3]	
Amerigo Scientific	✓[2]		
BLD Pharm	✓[7]		
Lab Pro	✓[4]		

This table is not exhaustive but represents a selection of prominent suppliers. Availability should be confirmed directly with the supplier.

Synthesis and Mechanistic Considerations

The synthesis of these fluorinated benzylamines typically involves multi-step sequences starting from commercially available fluorinated toluenes or anilines. The choice of synthetic route is often dictated by the desired substitution pattern and the availability of starting materials.

A common synthetic strategy involves the bromination of a substituted benzotrifluoride, followed by a series of transformations to introduce the aminomethyl group.



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Sources

- [1. 2-FLUORO-5-\(TRIFLUOROMETHOXY\)BENZYLAMINE CAS#: 886498-13-1 \[m.chemicalbook.com\]](#)
- [2. 2-Fluoro-5-\(trifluoromethoxy\)benzylamine - Amerigo Scientific \[amerigoscientific.com\]](#)
- [3. 2-Fluoro-5-\(Trifluoromethyl\)-Benzylamine - CAS - 199296-61-2 | Axios Research \[axios-research.com\]](#)
- [4. labproinc.com \[labproinc.com\]](#)
- [5. 2-Fluoro-5-\(trifluoromethyl\)benzylamine | 199296-61-2 | Tokyo Chemical Industry UK Ltd. \[tcichemicals.com\]](#)
- [6. 2-Fluoro-5-\(trifluoromethyl\)benzylamine | 199296-61-2 \[sigmaaldrich.com\]](#)
- [7. 199296-61-2|2-Fluoro-5-\(trifluoromethyl\)benzylamine|BLD Pharm \[bldpharm.com\]](#)
- [8. echemi.com \[echemi.com\]](#)
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